

# Technical Guide to the Physical Properties of Nonylamine: Density and Refractive Index

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## Compound of Interest

Compound Name: Nonylamine

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This in-depth technical guide provides a comprehensive overview of the density and refractive index of **nonylamine**. The document outlines the core physical properties, details the experimental methodologies for their determination, and includes essential safety and handling protocols.

## Core Physical Properties of Nonylamine

**Nonylamine**, also known as 1-aminononane, is a primary alkylamine that presents as a clear, colorless to slightly yellow liquid.[1] It is slightly soluble in water.[2] The key physical properties of **nonylamine** are summarized in the table below, providing a ready reference for laboratory applications.

Property	Value	Conditions
Density	0.782 g/mL	at 25 °C (lit.)
0.79 g/cm <sup>3</sup>	at 20 °C	
Refractive Index	n <sub>20/D</sub> 1.433	at 20 °C (lit.)
Boiling Point	201 °C	(lit.)
202 °C	at 1013 hPa	
Melting Point	-1 °C	
Flash Point	145 °F (63 °C)	
Vapor Pressure	0.37 hPa	at 25 °C

## Experimental Protocols for Property Determination

The following sections detail the standard experimental procedures for measuring the density and refractive index of liquid samples such as **nonylamine**.

### Determination of Density

The density of a liquid can be determined using several methods. A common and straightforward approach involves the use of a pycnometer or, for a less rigorous measurement, a graduated cylinder and an electronic balance.

Objective: To accurately measure the mass of a known volume of **nonylamine** to determine its density.

Apparatus:

- Electronic balance (readable to at least 0.01 g)
- 100-mL graduated cylinder or a pycnometer (specific gravity bottle) for higher precision
- Thermometer
- **Nonylamine** sample

- Personal Protective Equipment (PPE): chemical safety goggles, gloves, lab coat

#### Procedure:

- Preparation: Ensure all glassware is clean and dry. Record the ambient temperature.
- Mass of Empty Container: Measure the mass of the clean, dry graduated cylinder or pycnometer using the electronic balance and record this value.
- Volume Measurement:
  - Using a Graduated Cylinder: Add a specific volume of **nonylamine** (e.g., 20-25 mL) to the graduated cylinder. Record the exact volume, reading from the bottom of the meniscus.
  - Using a Pycnometer: Fill the pycnometer completely with **nonylamine**, ensuring no air bubbles are present. Insert the stopper; excess liquid will be expelled through the capillary. Carefully wipe the outside of the pycnometer dry. The volume of the pycnometer is pre-calibrated.
- Mass of Filled Container: Measure the combined mass of the container and the **nonylamine** sample.
- Calculation:
  - Calculate the mass of the **nonylamine** by subtracting the mass of the empty container from the combined mass.
  - Density is calculated using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .
- Repeatability: For improved accuracy and precision, repeat the measurement at least three times and calculate the average density.

## Determination of Refractive Index

The refractive index of a liquid is a dimensionless number that describes how fast light travels through the material. It is a fundamental property used to identify and characterize substances. An Abbe refractometer is a common instrument for this measurement.

Objective: To measure the refractive index of a **nonylamine** sample.

Apparatus:

- Abbe refractometer
- Constant temperature water bath (to maintain 20°C)
- Dropper or pipette
- **Nonylamine** sample
- Acetone or other suitable solvent for cleaning
- Soft, lint-free tissues (e.g., Kimwipes)
- Personal Protective Equipment (PPE): chemical safety goggles, gloves

Procedure:

- **Instrument Setup:** Turn on the Abbe refractometer and the light source. If required, connect the refractometer to a water bath set to 20°C to ensure a constant temperature of the prisms.
- **Calibration:** Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** Open the prism of the refractometer. Using a clean dropper, place a few drops of the **nonylamine** sample onto the surface of the bottom prism.
- **Measurement:** Close the prism carefully. Look through the eyepiece and adjust the handwheel until the field of view shows a distinct light and dark boundary. If a colored band is visible, adjust the compensator dial to obtain a sharp, achromatic line.
- **Reading:** Adjust the handwheel to center the boundary line on the crosshairs in the eyepiece.
- **Record Value:** Depress the switch to illuminate the scale and read the refractive index value.

- **Cleaning:** Clean the prisms thoroughly with a soft tissue moistened with acetone or another appropriate solvent.

## Safety and Handling of Nonylamine

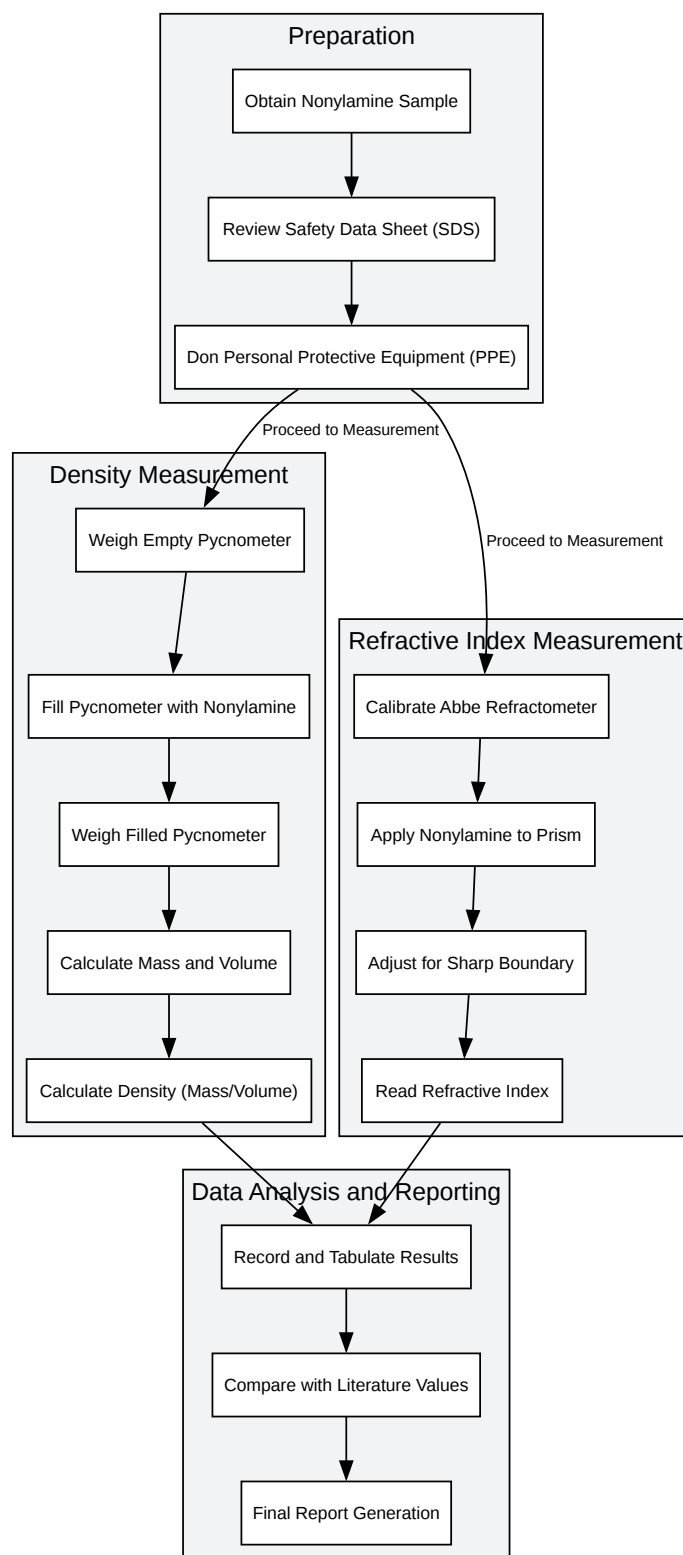
**Nonylamine** is a corrosive and combustible liquid that is harmful if swallowed, in contact with skin, or inhaled.[3][4] It can cause severe skin burns and eye damage and is very toxic to aquatic life.[3][4] Adherence to strict safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat.[5]
- **Ventilation:** Handle **nonylamine** in a well-ventilated area, preferably within a chemical fume hood.
- **Handling:** Avoid direct contact with skin, eyes, and clothing. Do not breathe vapors or mist.[5]
- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep the container tightly closed.[5]
- **Spills:** In case of a spill, absorb with an inert material and dispose of it as hazardous waste. [5]
- **First Aid:**
  - **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.
  - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes.
  - **Inhalation:** Move the person to fresh air.
  - **Ingestion:** Do NOT induce vomiting.
  - In all cases of exposure, seek immediate medical attention.[3]

## Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the density and refractive index of **nonylamine**.

Workflow for Physical Property Determination of Nonylamine



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Caption: Logical workflow for determining the density and refractive index of **nonylamine**.

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